

# Etrimfos: An In-depth Technical Guide to its Aqueous Solubility and Stability

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## Compound of Interest

Compound Name: Etrimfos

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the aqueous solubility and stability of the organophosphate insecticide **Etrimfos**. The information herein is curated for professionals in research and development, offering detailed data, experimental methodologies, and visual representations of degradation pathways and workflows to support further investigation and application.

## Quantitative Data Summary

The solubility and stability of **Etrimfos** in aqueous solutions are critical parameters influencing its environmental fate and biological activity. The following tables summarize the available quantitative data.

**Table 1: Aqueous Solubility of Etrimfos**

Temperature (°C)	Solubility (mg/L)	Method	Reference
23	40	Not Specified	[1]

**Table 2: Hydrolysis Half-life of Etrimfos in Aqueous Solution (50 mg/L) at 25°C**

pH	Half-life (days)	Reference
3.0	0.4	[1]
6.0	15.7	[1]
9.0	14.0	[1]

Note: **Etrinfos** is reported to have high stability to light, though quantitative photolysis data in aqueous solutions is not readily available in the cited literature.[1]

## Experimental Protocols

The following sections detail standardized methodologies for determining the aqueous solubility, hydrolysis, and phototransformation of chemical compounds, applicable to **Etrinfos**. These protocols are based on internationally recognized OECD guidelines.

### Determination of Aqueous Solubility (based on OECD Guideline 105)

The aqueous solubility of **Etrinfos** can be determined using the column elution method or the flask method.

#### 2.1.1 Column Elution Method

- Preparation of the Column: A microcolumn is packed with an inert support material coated with an excess of **Etrinfos**.
- Elution: Water is passed through the column at a slow, constant flow rate.
- Equilibration: The system is allowed to equilibrate until the concentration of **Etrinfos** in the eluate is constant.
- Analysis: The concentration of **Etrinfos** in the collected fractions of the eluate is determined by a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or Gas Chromatography-Mass Spectrometry (GC-MS).

- Data Recording: The solubility is reported as the mean of the concentrations from at least three consecutive fractions where the concentration is constant (within  $\pm 30\%$ ).

#### 2.1.2 Flask Method

- Sample Preparation: An excess amount of **Etrimfos** is added to a flask containing purified water.
- Equilibration: The flask is agitated at a constant temperature for a sufficient period to reach equilibrium (typically 24-48 hours).
- Phase Separation: The solution is centrifuged or filtered to separate the undissolved **Etrimfos**.
- Analysis: The concentration of **Etrimfos** in the clear aqueous phase is determined using a validated analytical method (e.g., HPLC-UV, GC-MS).
- Replication: The experiment is performed at least in triplicate.

## Hydrolysis as a Function of pH (based on OECD Guideline 111)

This tiered approach determines the rate of abiotic hydrolysis of **Etrimfos** in sterile aqueous buffer solutions.

#### Tier 1: Preliminary Test

- Solution Preparation: Prepare sterile aqueous buffer solutions at pH 4, 7, and 9. Add **Etrimfos** to each solution at a concentration not exceeding half of its water solubility.
- Incubation: Incubate the solutions in the dark at 50°C for 5 days.
- Analysis: At the end of the incubation period, analyze the concentration of **Etrimfos**. If less than 10% degradation is observed, **Etrimfos** is considered hydrolytically stable, and no further testing is required.

#### Tier 2: Main Test

- Conditions: If significant degradation occurs in the preliminary test, conduct the main test at the pH values where instability was observed. The test is typically run at a constant temperature (e.g., 25°C) in the dark.
- Sampling: Collect samples at appropriate time intervals to define the degradation curve.
- Analysis: Determine the concentration of **Etrifos** in each sample.
- Kinetics: Assuming pseudo-first-order kinetics, calculate the hydrolysis rate constant (k) and the half-life ( $t_{1/2}$ ) at each pH.

#### Tier 3: Identification of Hydrolysis Products

- Analysis: If significant degradation occurs, identify the major hydrolysis products (those constituting >10% of the initial **Etrifos** concentration) using techniques such as LC-MS/MS or GC-MS. The primary hydrolysis product of **Etrifos** is 6-ethoxy-2-ethylpyrimidin-4-ol.[\[1\]](#)

## Phototransformation in Water (based on OECD Guideline 316)

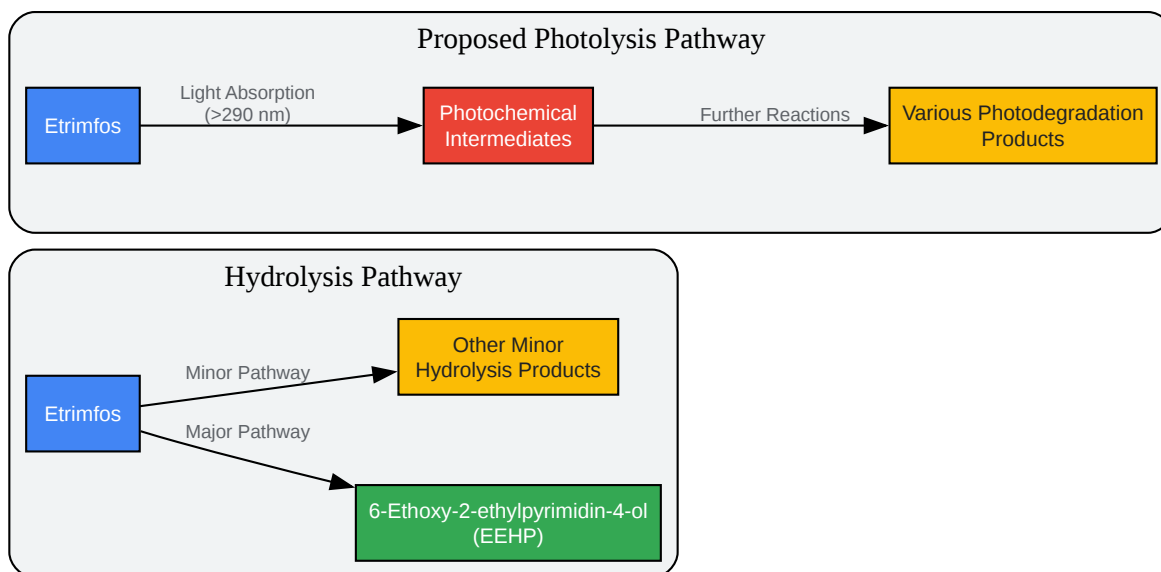
This study evaluates the degradation of **Etrifos** in water upon exposure to simulated sunlight.

- Solution Preparation: Prepare a sterile aqueous solution of **Etrifos**, buffered at a relevant pH (e.g., 7).
- Irradiation: Expose the solution to a light source that simulates natural sunlight (e.g., a xenon arc lamp with appropriate filters) at a constant temperature.
- Dark Control: Run a parallel experiment with a solution kept in the dark to correct for any abiotic degradation not due to photolysis.
- Sampling: Collect samples from both the irradiated and dark control solutions at various time points.
- Analysis: Determine the concentration of **Etrifos** in all samples.

- Quantum Yield (Optional): The quantum yield can be determined to allow for the estimation of photolysis rates under different environmental conditions.
- Identification of Photoproducts: Identify major phototransformation products using appropriate analytical techniques.

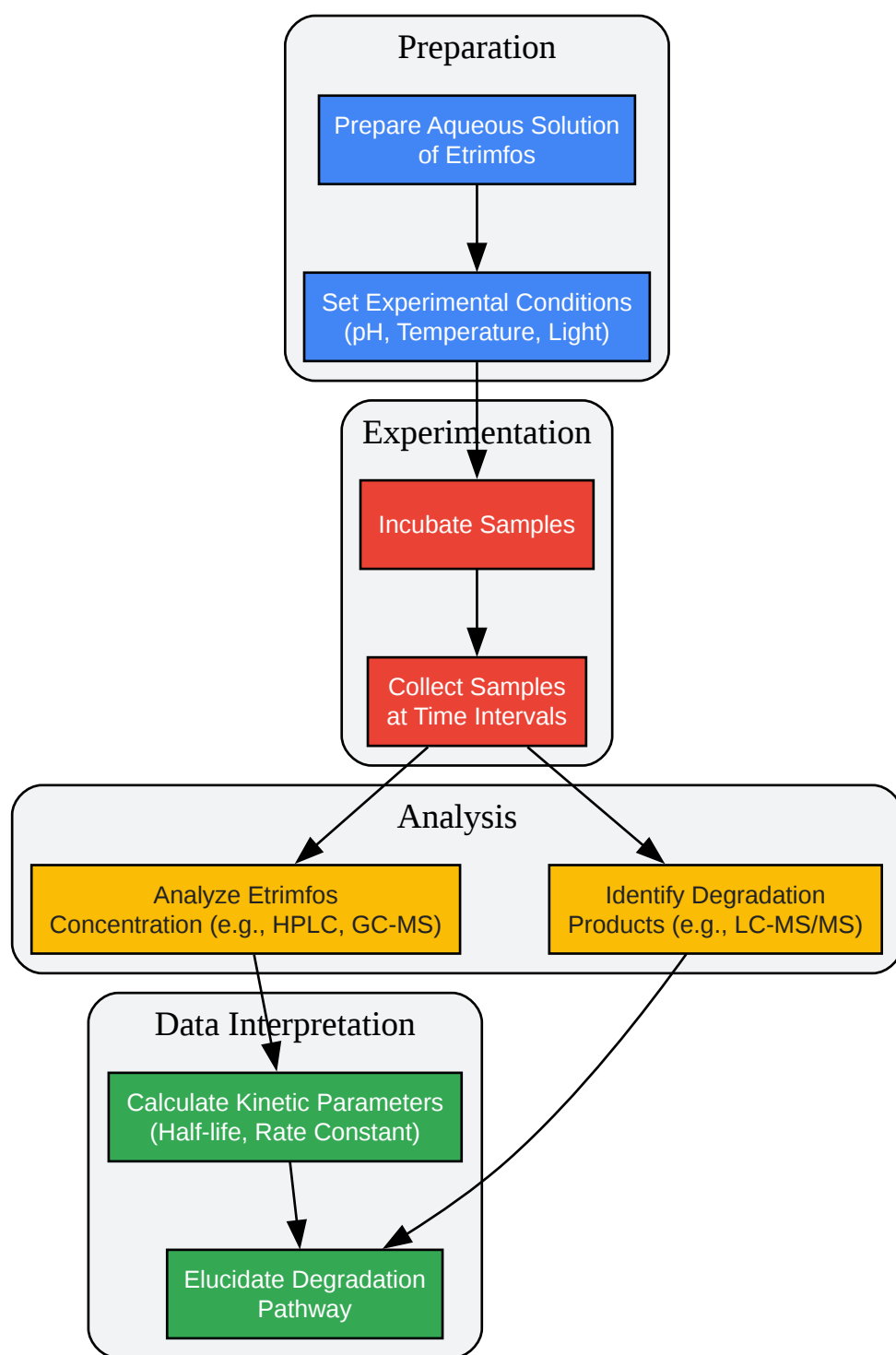
## Visualizations

The following diagrams illustrate the degradation pathways of **Etrimfos** and a general experimental workflow for its analysis.



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Caption: Degradation pathways of **Etrimfos** in aqueous solutions.



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Caption: Generalized workflow for solubility and stability studies.

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## References

- 1. Etrifos | C<sub>10</sub>H<sub>17</sub>N<sub>2</sub>O<sub>4</sub>PS | CID 37995 - PubChem [pubchem.ncbi.nlm.nih.gov]
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